

# An In-depth Technical Guide to 2-Hydroxycyclohexan-1-one

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## Compound of Interest

Compound Name: 2-Hydroxycyclohexan-1-one

Cat. No.: B1217906

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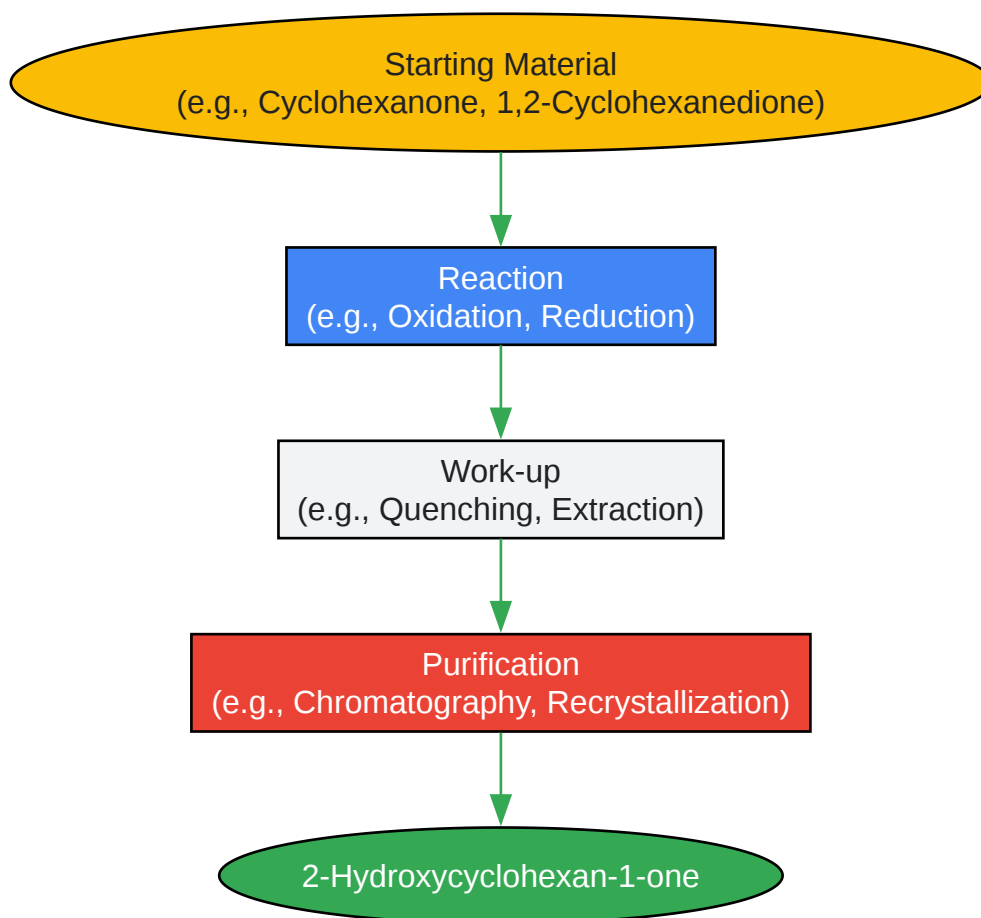
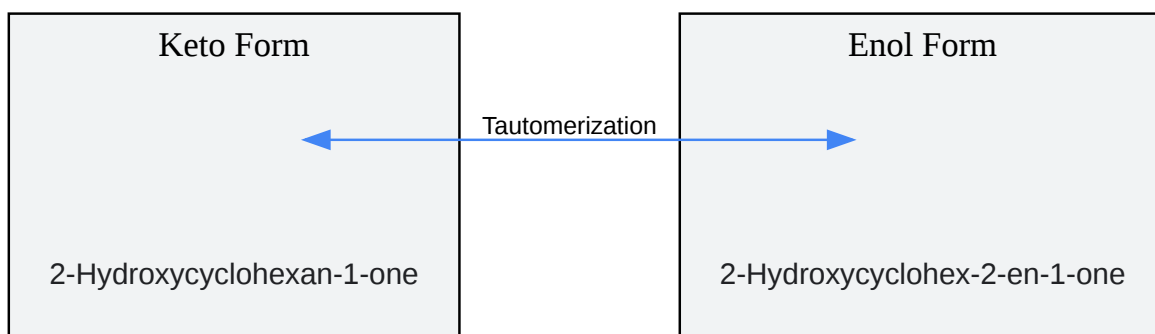
This technical guide provides a comprehensive overview of **2-hydroxycyclohexan-1-one**, a pivotal alpha-hydroxy ketone in organic synthesis. It is intended for researchers, scientists, and professionals in drug development, offering detailed insights into its chemical structure, properties, synthesis, and applications.

## Core Concepts: Structure and Properties

**2-Hydroxycyclohexan-1-one**, also known as adipoin, is a secondary alpha-hydroxy ketone.<sup>[1]</sup><sup>[2]</sup> Its structure consists of a six-membered cyclohexane ring bearing a ketone and a hydroxyl group on adjacent carbon atoms. This bifunctional nature makes it a versatile intermediate for a wide range of chemical transformations.<sup>[3]</sup> The IUPAC name for this compound is **2-hydroxycyclohexan-1-one**.<sup>[2]</sup>

One of the key chemical features of **2-hydroxycyclohexan-1-one** is its existence in equilibrium with its tautomer, 2-hydroxy-2-cyclohexen-1-one.<sup>[4]</sup> This keto-enol tautomerism is a fundamental concept where the enol form is notably stabilized by the formation of a strong intramolecular hydrogen bond.<sup>[4]</sup>

Below is a diagram illustrating the chemical structure of **2-Hydroxycyclohexan-1-one** and its keto-enol tautomerism.



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